

Glutaminase C-IN-1 solubility issues and solutions

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Compound of Interest

Compound Name: Glutaminase C-IN-1

Cat. No.: B1671598

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Glutaminase C-IN-1 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Glutaminase C-IN-1** (also known as CB-839 or Telaglenastat).

Frequently Asked Questions (FAQs)

Q1: What is **Glutaminase C-IN-1** and what is its mechanism of action?

Glutaminase C-IN-1 (also referred to as CB-839 or Telaglenastat) is a potent, selective, and orally bioavailable allosteric inhibitor of glutaminase C (GAC), a key enzyme in cancer cell metabolism.[1][2][3] GAC catalyzes the conversion of glutamine to glutamate, which is a critical step for the proliferation of many cancer cells that are "addicted" to glutamine.[4][5] By inhibiting GAC, **Glutaminase C-IN-1** disrupts cancer cell metabolism, leading to reduced cell growth and proliferation.[1][6]

Q2: What are the common solubility issues with **Glutaminase C-IN-1**?

Glutaminase C-IN-1 is a crystalline solid that is sparingly soluble in aqueous buffers.[7] This can present challenges when preparing solutions for in vitro and in vivo experiments. Direct dissolution in aqueous media like PBS or cell culture medium is often difficult and can lead to precipitation.

Q3: How should I store **Glutaminase C-IN-1** powder and its stock solutions?

- Powder: The solid form of **Glutaminase C-IN-1** should be stored at -20°C for long-term stability, where it can be stable for at least three years.[\[2\]](#)
- Stock Solutions: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#) For long-term storage, stock solutions in DMSO can be kept at -80°C for up to one year.[\[1\]](#)[\[2\]](#) For shorter periods, storage at -20°C for up to one month is also acceptable.[\[2\]](#) Aqueous solutions are not recommended for storage for more than one day.[\[7\]](#)

Troubleshooting Guide: Solubility Issues and Solutions

In Vitro Experiments

Problem: I am having trouble dissolving **Glutaminase C-IN-1** for my cell culture experiments.

Solution: Due to its poor aqueous solubility, a two-step dissolution process is recommended.

Detailed Protocol: Preparing a Stock Solution for In Vitro Use

- Prepare a high-concentration stock solution in an organic solvent. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent.[\[2\]](#)[\[7\]](#)[\[8\]](#) Use fresh, anhydrous DMSO as moisture can reduce solubility.[\[2\]](#)
- Gently warm and vortex. To aid dissolution, you can warm the solution to 37°C and vortex or sonicate.[\[8\]](#)
- Dilute the stock solution. For your final working concentration in cell culture medium, dilute the DMSO stock solution. It is crucial to add the DMSO stock to the aqueous medium and not the other way around to avoid precipitation. Pre-warming the culture medium to 37°C can also help prevent precipitation.[\[9\]](#)

Quantitative Solubility Data for In Vitro Use

Solvent	Approximate Solubility	Reference
DMSO	20 mg/mL	[7]
DMSO	48 mg/mL (100.96 mM)	[2]
DMSO	25 mg/mL (52.59 mM)	[8]
DMSO	100 mg/mL (174.95 mM)	[10]
Dimethylformamide (DMF)	10 mg/mL	[7]
Ethanol	Insoluble	[2]
Water	Insoluble	[2]
1:2 DMSO:PBS (pH 7.2)	~0.33 mg/mL	[7]

In Vivo Experiments

Problem: I need to prepare **Glutaminase C-IN-1** for oral gavage or intraperitoneal injection in animal models, but it's not dissolving in simple aqueous vehicles.

Solution: For in vivo studies, specific formulation vehicles are required to achieve a stable and homogenous suspension or solution suitable for administration.

Detailed Protocols: Preparing Formulations for In Vivo Use

Method 1: Corn Oil-Based Suspension

This method is suitable for creating a suspension for oral or intraperitoneal administration.

- Prepare a concentrated stock solution of **Glutaminase C-IN-1** in DMSO (e.g., 25 mg/mL).[1]
- Add the DMSO stock solution to corn oil. For example, to prepare a 1 mL working solution, add 100 µL of the 25 mg/mL DMSO stock to 900 µL of corn oil.[1]
- Mix thoroughly to ensure a homogenous suspension. This should be used immediately for optimal results.[1]

Method 2: PEG300, Tween-80, and Saline Formulation

This protocol yields a suspended solution suitable for oral and intraperitoneal injection.^[1]

- Prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL).^[1]
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix well.^[1]
- Add 50 μ L of Tween-80 to the mixture and mix again.^[1]
- Finally, add 450 μ L of saline to bring the total volume to 1 mL and mix thoroughly.^[1]

Method 3: Hydroxypropyl- β -cyclodextrin (HPBCD) Formulation

This vehicle has been used for in vivo treatments with CB-839.^{[11][12]}

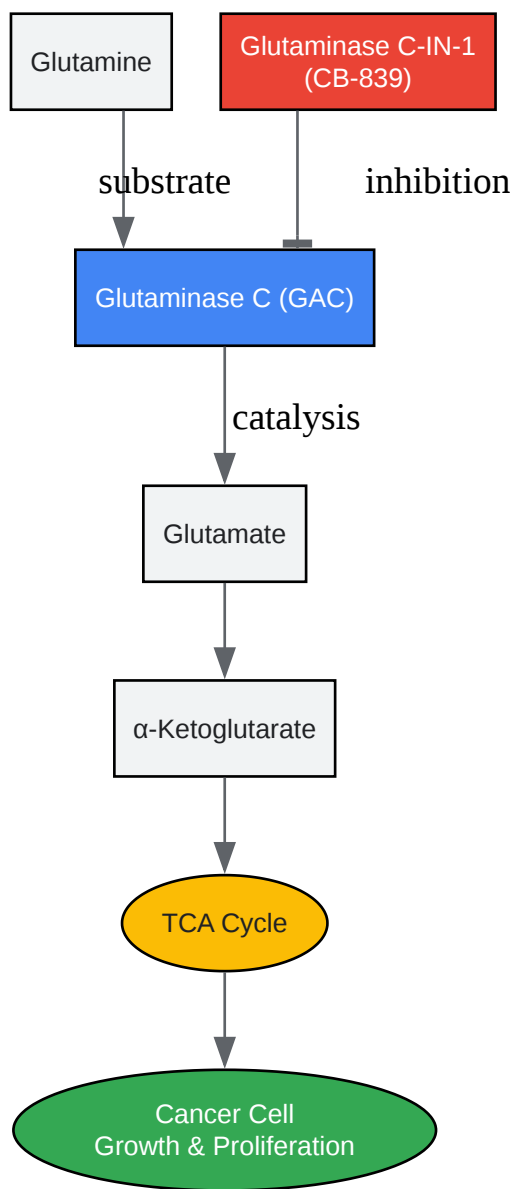
- Prepare a vehicle solution of 25% (w/v) hydroxypropyl- β -cyclodextrin in 10 mmol/L citrate buffer (pH 2.0).^{[11][12]}
- Dissolve the **Glutaminase C-IN-1** directly in this vehicle to the desired concentration for oral gavage.^[11]

Quantitative Data for In Vivo Formulations

Vehicle Composition	Final Concentration	Administration Route	Reference
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (clear solution)	Oral, Intraperitoneal	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (suspended solution)	Oral, Intraperitoneal	[1]
25% Hydroxypropyl-β-cyclodextrin in 10 mmol/L citrate (pH 2.0)	Not specified	Oral Gavage	[11] [12]
DMSO and Sunflower Oil	20 mg/mL	Oral Gavage	[13]

Visual Guides

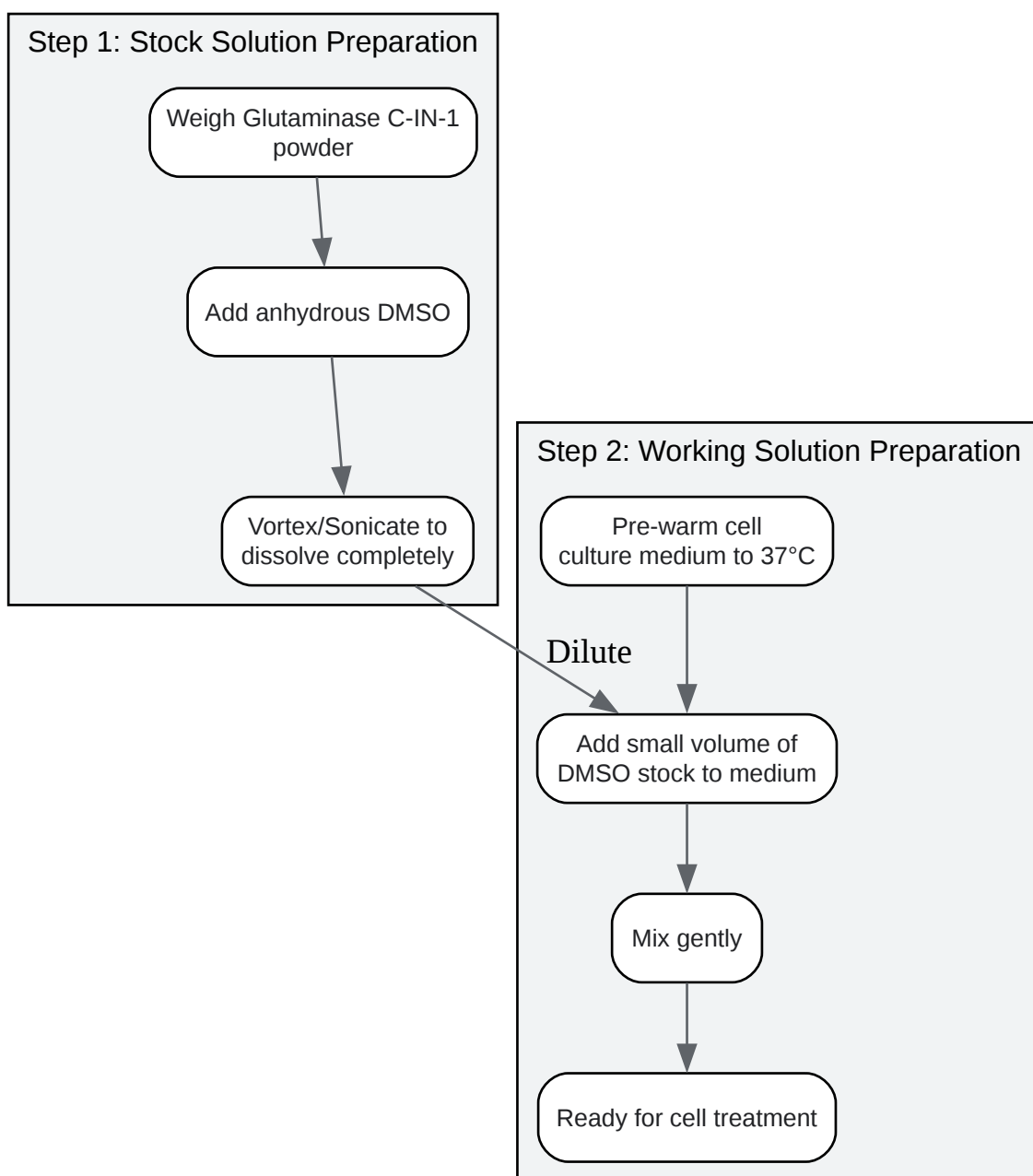
Signaling Pathway of Glutaminase C Inhibition



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Caption: Inhibition of Glutaminase C by **Glutaminase C-IN-1** blocks glutamine metabolism.

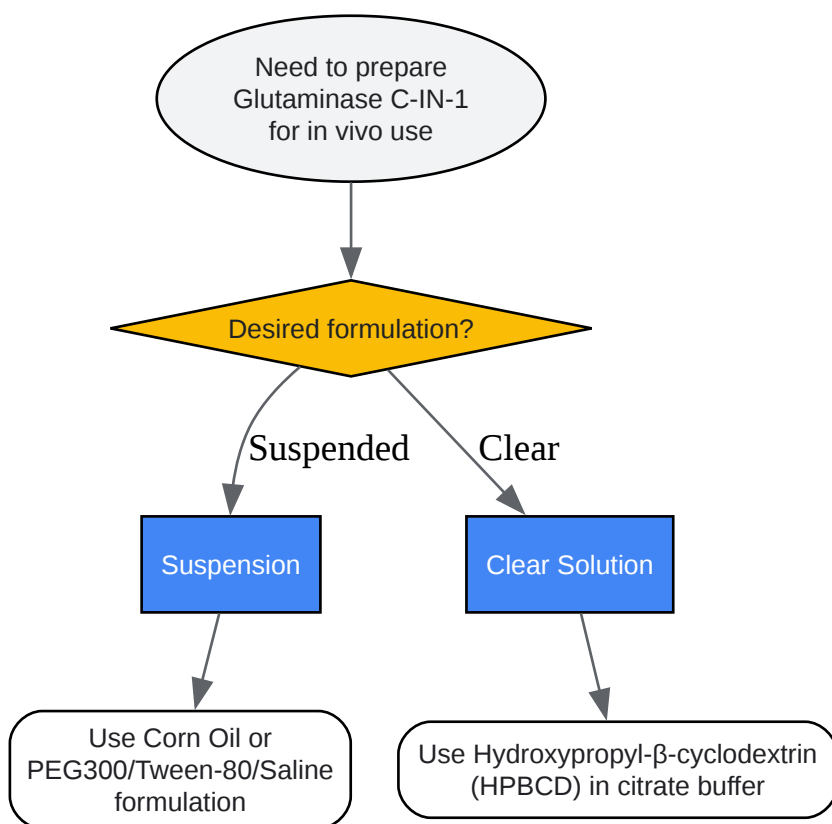
Experimental Workflow for In Vitro Solution Preparation



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Caption: Workflow for preparing **Glutaminase C-IN-1** solutions for in vitro experiments.

Logical Relationship for Troubleshooting In Vivo Formulations



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Caption: Decision tree for selecting an appropriate in vivo formulation for **Glutaminase C-IN-1**.

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